

Proper Disposal of SR10067: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: SR10067
Cat. No.: B15608826

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the safe and compliant disposal of **SR10067**, a potent and selective REV-ERB agonist.

When handling **SR10067**, it is imperative to consult the product's Safety Data Sheet (SDS) for comprehensive safety information.^[1] This guide summarizes key disposal procedures and should be used in conjunction with your institution's specific waste management protocols.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. All handling of **SR10067** should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Disposal of Unused SR10067

Unused or surplus **SR10067**, whether in solid form or in solution, must be treated as chemical waste. The primary steps for its disposal are outlined below.

Key Disposal Steps:

- **Consult Institutional Guidelines:** Always begin by consulting your institution's Environmental Health and Safety (EHS) department for specific protocols regarding chemical waste. Regulations can vary, and adherence to local and national guidelines is mandatory.
- **Waste Segregation:** Do not mix **SR10067** with other waste streams unless explicitly permitted by your EHS department. It should be collected in a designated, properly labeled, and sealed waste container.
- **Labeling:** The waste container must be clearly labeled with the chemical name ("**SR10067**"), concentration (if in solution), and any relevant hazard symbols.
- **Storage:** Store the sealed waste container in a designated, secure area away from incompatible materials pending pickup by a licensed chemical waste disposal service.

Decontamination of Labware and Surfaces

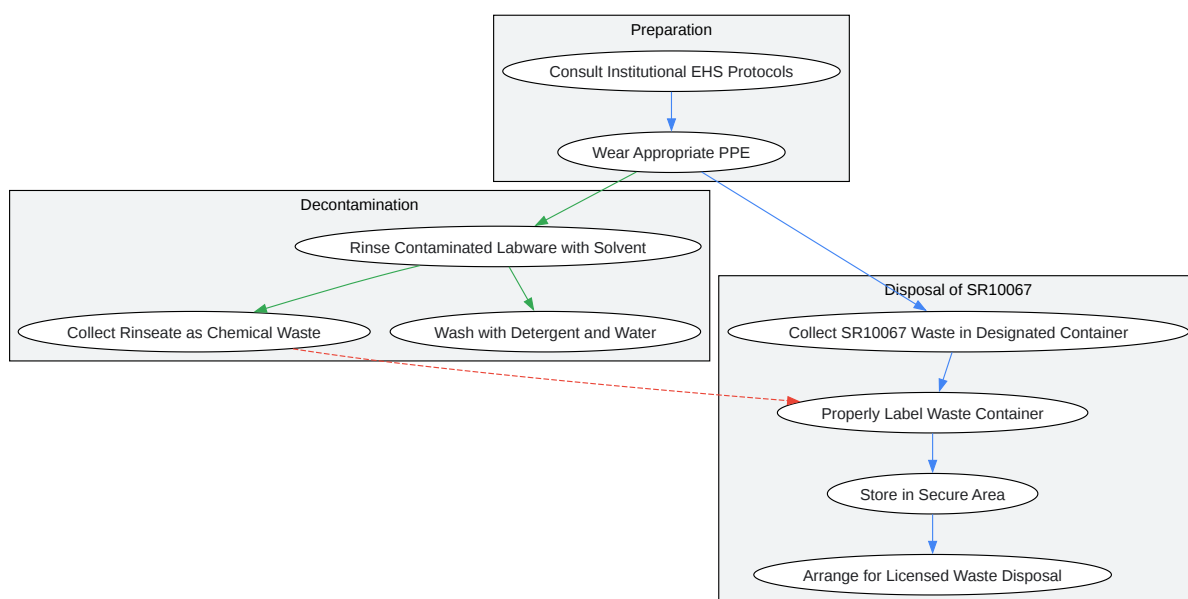
Any labware or surfaces that have come into contact with **SR10067** must be thoroughly decontaminated.

Decontamination Protocol:

- **Initial Rinse:** Rinse contaminated glassware and equipment with a suitable solvent, such as ethanol or acetone, to remove the bulk of the compound. Collect this rinseate as chemical waste.
- **Secondary Wash:** Following the initial rinse, wash the labware with a laboratory-grade detergent and water.
- **Surface Cleaning:** For spills on benchtops or other surfaces, absorb the spill with an inert material (e.g., vermiculite, sand) and collect the material in a sealed container for disposal as chemical waste. Clean the affected area with a suitable solvent and then with soap and water.

Experimental Workflow for Disposal

The following diagram illustrates the general workflow for the proper disposal of **SR10067**.



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SR10067 Disposal and Decontamination Workflow.

Quantitative Data Summary

While specific quantitative data for disposal is not applicable, the following table summarizes key properties of **SR10067** relevant to its handling and potential hazards.

Property	Value	Reference
Primary Target	REV-ERB α / REV-ERB β	[2]
IC ₅₀	170 nM (REV-ERB α), 160 nM (REV-ERB β)	[3][4]
Form	Solid	[2]
Storage (Stock Solutions)	Up to 3 months at -20°C	[2]

Disclaimer: This information is intended as a guide and does not replace the need for a thorough review of the official Safety Data Sheet and consultation with your institution's safety officers. Always prioritize safety and compliance with all applicable regulations.

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References

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